Technical Whitepaper: 4-(Chloromethyl)-5-methylthiazole (CMMT)

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Compound of Interest	
Compound Name:	*4-(Chloromethyl)-5-methylthiazole*
CAS No.:	*141305-54-6*
Cat. No.:	*B130522*

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CAS: 141305-54-6 (Free Base) | Primary Form: Hydrochloride Salt Role: High-Reactivity Electrophilic Synthon for Thiazole Pharmacophores

Executive Summary & Chemical Identity

4-(Chloromethyl)-5-methylthiazole (CMMT) is a specialized heterocyclic intermediate used primarily to introduce the 5-methylthiazol-4-yl-methyl moiety into bioactive molecules. It is a structural congener of the well-known Ritonavir intermediate (which bears a 2-isopropyl group). CMMT is valued in medicinal chemistry for its ability to provide the thiazole pharmacophore without the steric bulk of the isopropyl group, making it an essential tool for Structure-Activity Relationship (SAR) tuning in protease inhibitors and neonicotinoid development.

Due to the high reactivity of the chloromethyl group and the basicity of the thiazole nitrogen, the compound is kinetically unstable as a free base. It is almost exclusively manufactured, stored, and handled as its Hydrochloride salt (CMMT·HCl) to prevent autocatalytic polymerization.

Chemical Identification

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Parameter	Detail
IUPAC Name	4-(Chloromethyl)-5-methyl-1,3-thiazole
CAS Number	141305-54-6 (Free Base) / 7709-58-2 (Generic HCl)*
Molecular Formula	C_5H_6ClNS (Base) / C_5H_6ClNS[1][2][3][4][5][6]·HCl (Salt)
Molecular Weight	147.63 g/mol (Base) / 184.09 g/mol (Salt)
SMILES	CC1=C(CN=C1)CCl
Key Structural Feature	Electrophilic exocyclic methylene (benzylic-like reactivity)

*Note: CAS 141305-54-6 specifically denotes the 5-methyl substituted free base. Commercial catalogs often cross-reference this with the HCl salt forms.

Physicochemical Profile & Stability

The physicochemical behavior of CMMT is dominated by the "push-pull" electronic nature of the thiazole ring. The 5-methyl group is electron-donating, slightly increasing the basicity of the ring nitrogen, while the 4-chloromethyl group is a potent electrophile.

Property Data Table

Property	Value (Free Base)	Value (HCl Salt)
Physical State	Colorless to yellow oil (Lachrymator)	White to off-white hygroscopic solid
Melting Point	N/A (Liquid at RT)	144–148 °C (Decomposes)
Boiling Point	~226 °C (Predicted)	N/A
Solubility	DCM, $CHCl_3$, Toluene	Water, Methanol, DMSO
Stability	Unstable: Polymerizes at RT	Stable: Store desiccated at <4°C
pKa (Conj.[1][2][3][5][7] Acid)	~2.5 (Thiazole N)	N/A

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Critical Stability Warning

The Free Base Paradox: As a free base, the thiazole nitrogen of one molecule can nucleophilically attack the chloromethyl carbon of another, leading to rapid self-polymerization (quaternization).

- Protocol: Never store the free base. Generate it in situ immediately prior to coupling reactions.

Synthetic Utility: The Hantzsch Protocol

The industrial standard for synthesizing CMMT is the Hantzsch Thiazole Synthesis. This condensation reaction involves a thioamide and an

-haloketone.[1][8] For CMMT specifically, the precursors are Thioformamide and 1,3-Dichloro-2-butanone.

Reaction Mechanism[9]

- Nucleophilic Attack: The sulfur of thioformamide attacks the

  -carbon (C3) of the ketone (displacing chloride).
- Cyclization: The nitrogen attacks the carbonyl carbon.
- Dehydration: Loss of water drives aromatization to form the thiazole ring.

Experimental Protocol: Synthesis of CMMT·HCl

Note: This protocol assumes the use of Thioformamide, often generated from Formamide and

.

Reagents:

- 1,3-Dichloro-2-butanone (1.0 eq)
- Thioformamide (1.1 eq)
- Solvent: Absolute Ethanol or Acetone

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- Workup: Diethyl ether (for precipitation)

Step-by-Step Methodology:

- Preparation: Dissolve 1,3-dichloro-2-butanone in absolute ethanol (concentration ~1M) in a reactor fitted with a reflux condenser and inert gas line (

).
- Addition: Add Thioformamide portion-wise at room temperature. The reaction is exothermic; maintain internal temperature <40°C.
- Reflux: Heat the mixture to mild reflux (78°C) for 4–6 hours. Monitor by TLC (disappearance of ketone).
- Crystallization: Cool the reaction mixture to 0°C. The hydrochloride salt (CMMT·HCl) may spontaneously crystallize.
- Precipitation: If no crystals form, reduce volume by 50% under vacuum and add cold diethyl ether to force precipitation.
- Isolation: Filter the solid under

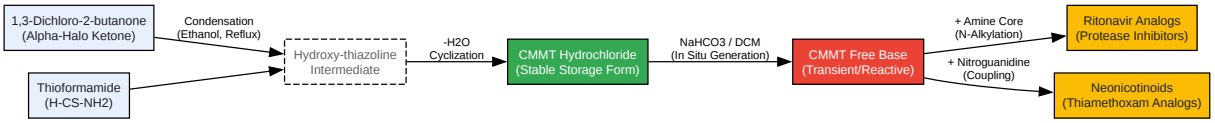
  (hygroscopic). Wash with cold ether.
- Drying: Dry under high vacuum over

  .

Visualization: Synthesis & Reactivity Pathway

The following diagram illustrates the Hantzsch synthesis and the subsequent divergent reactivity of CMMT.

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Caption: Hantzsch synthesis pathway from precursors to CMMT·HCl, followed by in situ free-basing for downstream pharmaceutical applications.

Handling & Reactivity Protocols

As a Senior Application Scientist, I recommend the following "Self-Validating" workflow for using CMMT in coupling reactions (e.g., amine alkylation).

Protocol: In Situ Free Base Liberation & Coupling

Context: You need to react CMMT with a secondary amine (e.g., a Ritonavir core analog). Do not isolate the free base.

- Biphasic Setup: Suspend CMMT·HCl (1.0 eq) in Dichloromethane (DCM).
- Neutralization: Add a saturated aqueous solution of Sodium Bicarbonate (

  , 2.0 eq). Stir vigorously at 0°C for 15 minutes.
- Phase Separation: Separate the organic layer (containing CMMT Free Base) and dry briefly over

  at 0°C.
- Immediate Coupling: Filter the cold DCM solution directly into the reaction vessel containing the nucleophile (Amine) and a scavenger base (e.g., DIPEA or

).
- Validation: Monitor the reaction by HPLC. Look for the disappearance of the peak at RT ~2.5 min (CMMT) and appearance of the coupled product.

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- Troubleshooting: If you see a peak corresponding to (5-methylthiazol-4-yl)methanol, your DCM was wet, and the chloromethyl group hydrolyzed.

Reactivity Profile

- Amines (Primary/Secondary): Fast reaction (

). Primary route for drug synthesis.
- Thiols: Very fast reaction. Used for thioether linkages.
- Alcohols: Slow reaction; requires strong base (NaH) to form ethers.

Safety & Toxicology (E-E-A-T)

Hazard Classification: Corrosive, Acute Toxin, Lachrymator.

- Vesicant Nature: The chloromethyl group on the thiazole ring mimics the reactivity of mustard agents (sulfur mustards). It can alkylate DNA and proteins.
- Skin Contact: Causes severe burns and blistering. The HCl salt is safer but still corrosive upon contact with moisture (sweat).
- Inhalation: Dust causes severe respiratory irritation.
- PPE Requirement: Double nitrile gloves, full face shield, and handling exclusively in a Class II Fume Hood.

Decontamination: Spills should be treated with a dilute solution of ammonia (5%) or ethanolamine to quench the alkylating capability by converting the chloride to a less toxic amine.

References

- ChemicalBook. (2024).[9] Thiazole, 4-(chloromethyl)-5-methyl- Properties and CAS Data. Retrieved from
- BenchChem. (2025).[8][10] Hantzsch Synthesis of 4-(Chloromethyl)thiazole Derivatives. Retrieved from

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- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 14276898 (Related 2-chloro Analog). Retrieved from
- Fisher Scientific. (2024).[9] Safety Data Sheet: 4-Chloromethyl-2-methylthiazole hydrochloride (Analogous Safety Profile). Retrieved from
- Google Patents. (2006). Process for the preparation of Ritonavir and intermediates (WO2006090270A1). Retrieved from

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Sources

- 1. prepchem.com [prepchem.com]
- 2. US5811555A - Method for substitution of an amino group of a primary amine by a chlorine atom and a synthetic method by application thereof - Google Patents [patents.google.com]
- 3. Page loading... [guidechem.com]
- 4. guidechem.com [guidechem.com]
- 5. WO1993009107A1 - Novel process for the preparation of 4-methyl-5-(2-chloroethyl)-thiazole and analogues thereof - Google Patents [patents.google.com]
- 6. ias.ac.in [ias.ac.in]
- 7. ias.ac.in [ias.ac.in]
- 8. pdf.benchchem.com [pdf.benchchem.com]
- 9. fishersci.com [fishersci.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
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